

Pterocarpol natural sources in Pterocarpus species

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Compound Focus: Pterocarpol

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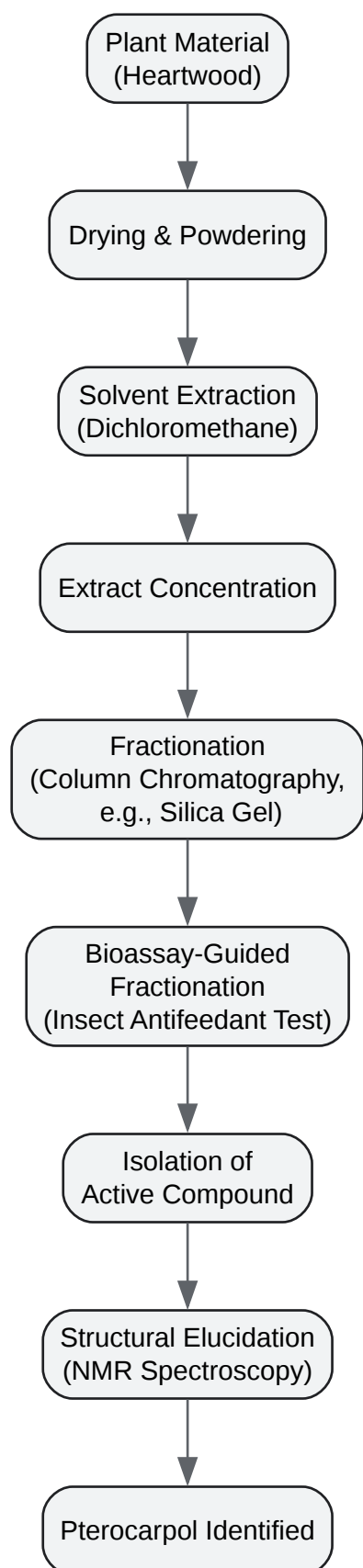
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Pterocarpus Species	Plant Part	Key Findings on Pterocarpol	Extraction & Analysis Methods	Citation
Pterocarpus macrocarpus	Heartwood	Isolated from dichloromethane (DCM) extract; showed insect antifeedant activity against <i>Spodoptera litura</i> and <i>Reticulitermes speratus</i> .	Extraction: DCM. Isolation: Guided by bioassay (insect antifeedant activity). Identification: Not specified in abstract.	[1]
Pterocarpus marsupium	Heartwood	Identified as a constituent; detailed quantitative data not provided in the available abstract.	Extraction: Aqueous. Isolation & Identification: Structure established using spectroscopic data.	[2] [3]

Experimental Protocol for Isolation and Identification

The following workflow generalizes the experimental process for isolating and identifying **pterocarpol** from *Pterocarpus* species, based on methodologies in the search results.



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Experimental workflow for **pterocarpol** isolation

- **Plant Material Preparation:** The heartwood of the tree is collected, dried, and ground into a fine powder to increase the surface area for efficient extraction [1] [2].
- **Solvent Extraction:** The powdered plant material undergoes extraction, typically using an organic solvent. Research indicates the use of **dichloromethane (DCM)** for initial extraction, which effectively dissolves medium-polarity compounds like sesquiterpenes [1].
- **Extract Concentration:** The solvent is removed under reduced pressure using a rotary evaporator to obtain a crude extract [1].
- **Chromatographic Fractionation:** The crude extract is fractionated using techniques like **column chromatography** (e.g., silica gel) with a gradient of solvents (e.g., n-hexane to ethyl acetate) to separate constituents based on polarity [1] [4].
- **Bioassay-Guided Isolation:** For identifying bioactive compounds like insect antifeedants, fractions are tested for activity. The isolation process is guided by these bioassays, leading researchers to the active **pterocarpol**-containing fractions [1].
- **Structural Elucidation:** The final step involves determining the chemical structure of the purified compound. This is achieved using **spectroscopic methods**, primarily **Nuclear Magnetic Resonance (NMR)** spectroscopy, which provides detailed information about the carbon and hydrogen framework of the molecule [2] [1].

Research Context and Biological Activity

- **Chemical Class and Role:** **Pterocarpol** is a **sesquiterpene alcohol**. In *Pterocarpus macrocarpus*, **pterocarpol** and related pterocarpanes are considered major constituents that act as **chemical defense factors** against insects, explaining the tree's natural resistance to termites [1].
- **Research Focus:** Much of the pharmacological research on *Pterocarpus* species focuses on flavonoids and other polyphenols for conditions like diabetes [5] [3]. **Pterocarpol** is primarily noted for its ecological role in plant defense.

The available data on **pterocarpol** is primarily qualitative. For quantitative analysis, you would need to consult the full-text research articles for detailed experimental data such as yields and specific NMR spectral assignments.

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